

# Oglemilast solubility DMSO and storage conditions

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## Compound Focus: Oglemilast

CAS No.: 778576-62-8

Cat. No.: S537990

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## Solubility and Storage Data

The table below summarizes the key physical property and storage information for **Oglemilast**:

Property	Specification / Value
Molecular Weight	516.30 g/mol [1] [2]
Solubility in DMSO	4 mg/mL (7.75 mM) [1] [2]
Preparation Note	Requires ultrasonic treatment; use newly opened, hygroscopic DMSO [1] [2]

Storage Condition	Expected Stability / Duration
Powder (as supplied)	-20°C for 3 years [1] [2] [3]
Powder (as supplied)	4°C for 2 years [1] [2]
DMSO Stock Solution	-80°C for 2 years [1] [2]
DMSO Stock Solution	-20°C for 1 year [1] [2]

## Experimental Protocols

Based on the search results, here are methodologies for handling **Oglemilast** in a research setting.

### Stock Solution Preparation in DMSO

For *in vitro* assays, you can prepare a 4 mg/mL stock solution directly in DMSO [1] [2].

- **Procedure:** Weigh the desired amount of **Oglemilast** powder and dissolve it in DMSO to achieve a concentration of 4 mg/mL.
- **Handling Instructions:** To aid dissolution, use brief sonication in an ultrasonic bath. Because DMSO is hygroscopic and can affect solubility, it is recommended to use a newly opened container for stock solution preparation.
- **Storage:** Aliquot the prepared stock solution to avoid repeated freeze-thaw cycles. It is most stable when stored at -80°C, but can also be kept at -20°C for shorter periods [1] [2].

### Working Solution for In Vivo Studies

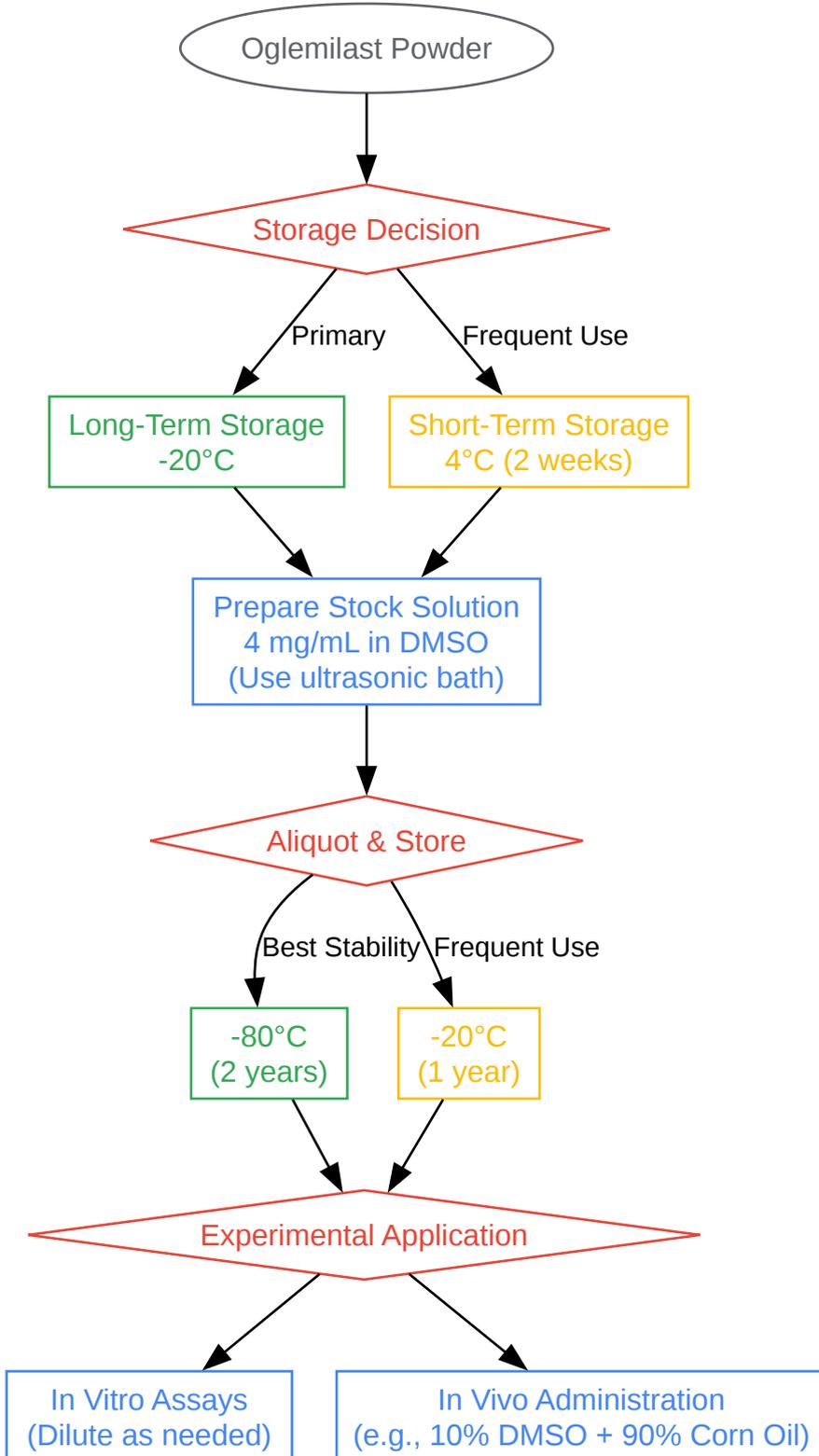
For animal studies, one referenced protocol suggests using a corn oil mixture to administer the compound [1] [2].

- **Procedure:** To prepare a 0.4 mg/mL working solution, mix 100 µL of the 4 mg/mL DMSO stock solution with 900 µL of corn oil.
- **Result:** This yields a clear solution suitable for administration. The guide notes that this protocol should be used with caution if the dosing period exceeds half a month [1] [2].

## Experimental Workflow Diagram

The following diagram outlines the key decision points and steps for handling **Oglemilast** in the laboratory, from storage to application.

## Oglemilast Experimental Workflow



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This workflow maps the handling of **Oglemilast** from storage to experimental use.

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## References

1. Oglemilast (GRC 3886) | PDE4 Inhibitor [medchemexpress.com]
2. Oglemilast (GRC 3886) | PDE4 Inhibitor [medchemexpress.com]
3. Oglemilast Datasheet DC Chemicals [dcchemicals.com]

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